

Ethyl 4-Chloroacetoacetate-13C4: Proper Disposal & Handling Guide

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Compound of Interest

Compound Name: Ethyl 4-Chloroacetoacetate-13C4

CAS No.: 1216736-40-1

Cat. No.: B565187

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Executive Safety Summary

- Compound: **Ethyl 4-Chloroacetoacetate-13C4** (Stable Isotope: Carbon-13).[1]
- Primary Hazards:Lachrymator (tear gas effect), Fatal in contact with skin (Acute Tox. 1/2), Corrosive (Skin Corr.[2] 1B).
- Disposal Method: High-temperature incineration via a licensed hazardous waste contractor.
- Critical Prohibition:DO NOT dispose of down the drain. DO NOT mix with alkaline waste streams (risk of exothermic hydrolysis).

Hazard Identification & Waste Characterization

Before initiating disposal, the waste must be accurately characterized to ensure regulatory compliance (RCRA) and safety during transport.[2]

Parameter	Specification	Implications for Disposal
CAS No.	638-07-3 (Unlabeled)	Use unlabeled CAS for general waste profiling; note "13C-Labeled" on manifest.
RCRA Codes	D002 (Corrosive), D003 (Potential Reactive*)	Note: While not violently water-reactive, it hydrolyzes.[2] It is strictly regulated as a Toxic/Corrosive organic.
Flash Point	-97°C (206°F)	Classified as Combustible (not Flammable D001) but burns in an incinerator.
pH	~2.9 (Acidic)	Must be segregated from bases to prevent heat generation and spattering.
Toxicity	LD50 (Dermal) < 50 mg/kg	High Risk: Handling requires double-gloving and face shield.

Expert Insight: The

label renders this compound non-radioactive. However, because it is often used in metabolic tracking or mass spectrometry standards, ensure it is not inadvertently placed in radioactive waste streams, which incurs unnecessary costs and regulatory scrutiny.[2]

Disposal Workflow: Step-by-Step

Scenario A: Disposal of Pure/Unused Reagent

Best for: Expired inventory or surplus stock.

- Preparation:

- Work inside a certified chemical fume hood.
- PPE: Butyl rubber or Silver Shield® gloves are required (standard nitrile offers poor resistance to chlorinated esters). Wear chemical splash goggles and a face shield.
- Container Inspection:
 - Ensure the original container is tightly sealed.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - If the cap is degraded (common with corrosives), transfer the contents to a new glass or HDPE container.[\[2\]](#) Avoid metal containers due to corrosion risk.
- Labeling:
 - Deface the original commercial label if placing in a secondary waste pack.
 - Apply a Hazardous Waste label with the following constituents:
 - Ethyl 4-chloroacetoacetate (95%)[\[2\]](#)
 - Hazard Checkboxes: Toxic, Corrosive.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)
- Inventory Management:
 - Log the disposal in your LIMS (Laboratory Information Management System).
 - Cost Recovery: If the material is uncompromised, consider offering it to internal mass spectrometry cores before disposal, as reagents are high-value assets.[\[2\]](#)

Scenario B: Reaction Mixtures & Waste Streams

Best for: HPLC waste or synthesis byproducts containing the compound.

- Segregation:
 - Do not mix with oxidizing agents (e.g., nitric acid) or strong bases (e.g., NaOH, KOH).[\[2\]](#)

- Segregate into the "Halogenated Organic Solvents" waste stream.
- Quenching (Optional/Advanced):
 - Only perform if required by your specific waste profile and if trained.
 - Small amounts can be hydrolyzed by slow addition to a large volume of ice-cold dilute sodium bicarbonate solution.
 - Warning: This generates CO₂ gas and heat. Perform strictly in a hood. Once neutralized (pH 7), the aqueous layer can often be treated as aqueous waste, while the organic residue remains halogenated waste.[2]
 - Recommendation: For most labs, skip quenching and dispose of as active halogenated waste to minimize risk.[2]

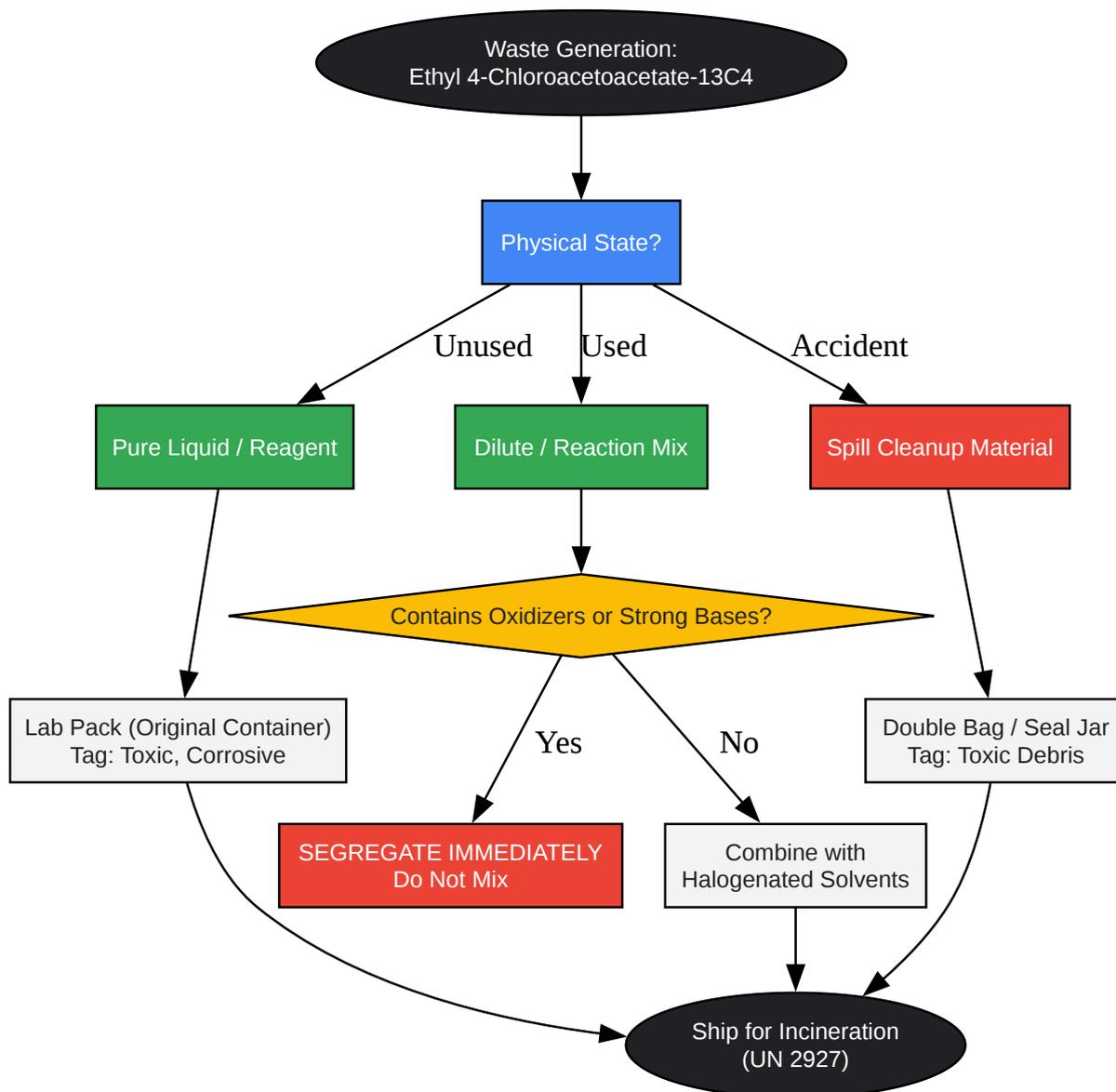
Spill Response Protocol (Immediate Action)

If a spill occurs, the lachrymatory nature requires immediate evacuation of the immediate area.
[2]

- Evacuate & Ventilate: Clear the lab. Allow the fume hood to purge vapors for 10-15 minutes.
- PPE Up: Don self-contained breathing apparatus (SCBA) if the spill is outside a hood. For small hood spills, use double gloves and a respirator with organic vapor/acid gas cartridges.
[2]
- Absorb:
 - Do not use paper towels (increases surface area for evaporation).
 - Use Vermiculite, Dry Sand, or a commercial Solvent Absorbent Pad.[2]
- Decontaminate:
 - After picking up the solid waste, wash the surface with a mild soap solution.[2]

- Place all cleanup materials into a wide-mouth jar, seal, and label as "Debris contaminated with Ethyl 4-chloroacetoacetate."

Visual Decision Tree: Waste Segregation



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Figure 1: Decision logic for segregating Ethyl 4-Chloroacetoacetate waste streams to ensure safety and compliance.

Regulatory & Transport Information

When preparing the waste manifest for the EHS team or external contractor, use the following classifications.

- Proper Shipping Name: Toxic liquid, corrosive, organic, n.o.s. (Ethyl 4-chloroacetoacetate)[1][2][3][4][5][6][8][9][10]
- UN Number: UN 2927
- Hazard Class: 6.1 (Toxic)[6]
- Subsidiary Risk: 8 (Corrosive)
- Packing Group: II

References

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- National Institutes of Health (NIH).[12] (2022).[3][12][11][13] Waste Disposal Guide: Chemical Waste Segregation. Retrieved from [Link][2]

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- To cite this document: BenchChem. [Ethyl 4-Chloroacetoacetate-13C4: Proper Disposal & Handling Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b565187#ethyl-4-chloroacetoacetate-13c4-proper-disposal-procedures\]](https://www.benchchem.com/product/b565187#ethyl-4-chloroacetoacetate-13c4-proper-disposal-procedures)

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